

optimizing dodemorph acetate isomer ratio for enhanced efficacy

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Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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Chemical Properties of Dodemorph and Dodemorph Acetate

The following table summarizes key data for both the base compound and its acetate salt form, which is commonly used in formulations.

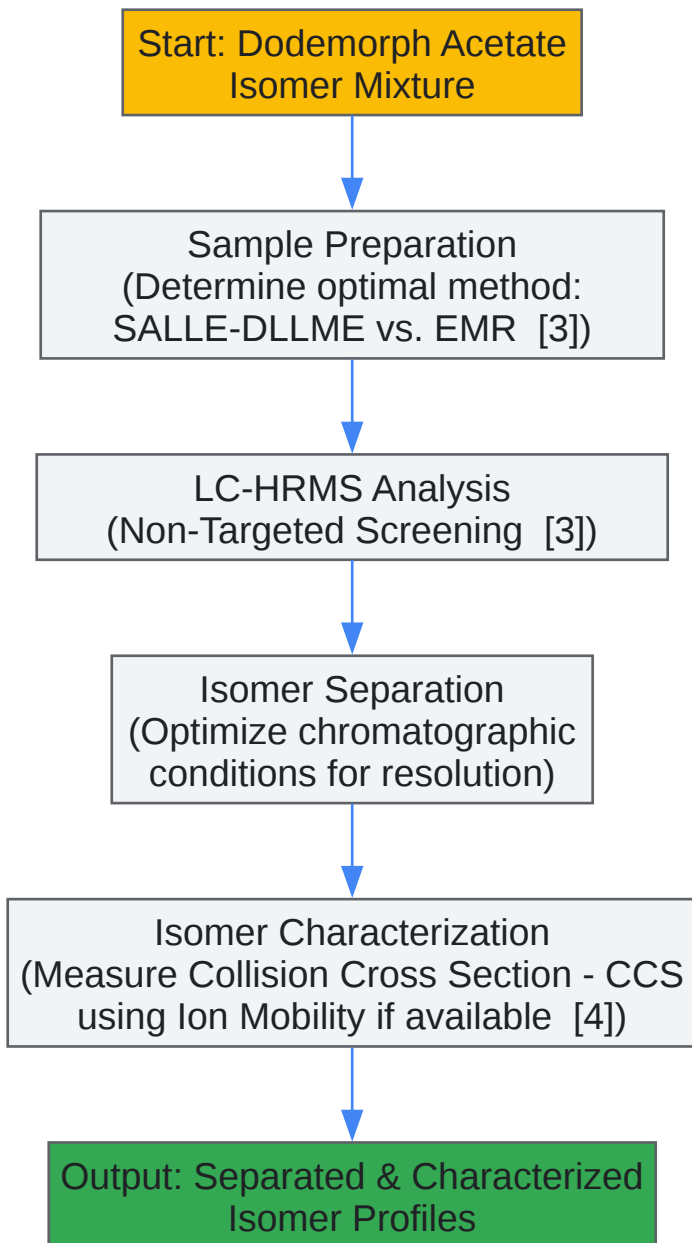
Property	Dodemorph [1]	Dodemorph Acetate [2]
IUPAC Name	4-cyclododecyl-2,6-dimethylmorpholine	4-cyclododecyl-2,6-dimethylmorpholine acetate
Chemical Formula	C ₁₈ H ₃₅ NO	C ₂₀ H ₃₉ NO ₃
Molecular Mass	281.48 g/mol	341.53 g/mol
Isomerism	Cis-trans isomerism due to two chiral centers in the morpholine ring; typically used as a mixed isomeric product [1]	Cis-trans isomerism due to two chiral centers in the morpholine ring; typically used as a mixed isomeric product [2]

Property	Dodemorph [1]	Dodemorph Acetate [2]
Mode of Action	Systemic fungicide that inhibits sterol biosynthesis in membranes (FRAC Code 5) [1]	Systemic fungicide that inhibits sterol biosynthesis in membranes (FRAC Code 5) [2]
Water Solubility	100 mg/L (moderate) [1]	746 mg/L (moderate) [2]
Log P	4.6 (high) [1]	4.23 (high) [2]
Vapour Pressure	0.48 mPa (low) [1]	12 mPa (high, drift concern) [2]

Proposed Workflows for Isomer Ratio Optimization

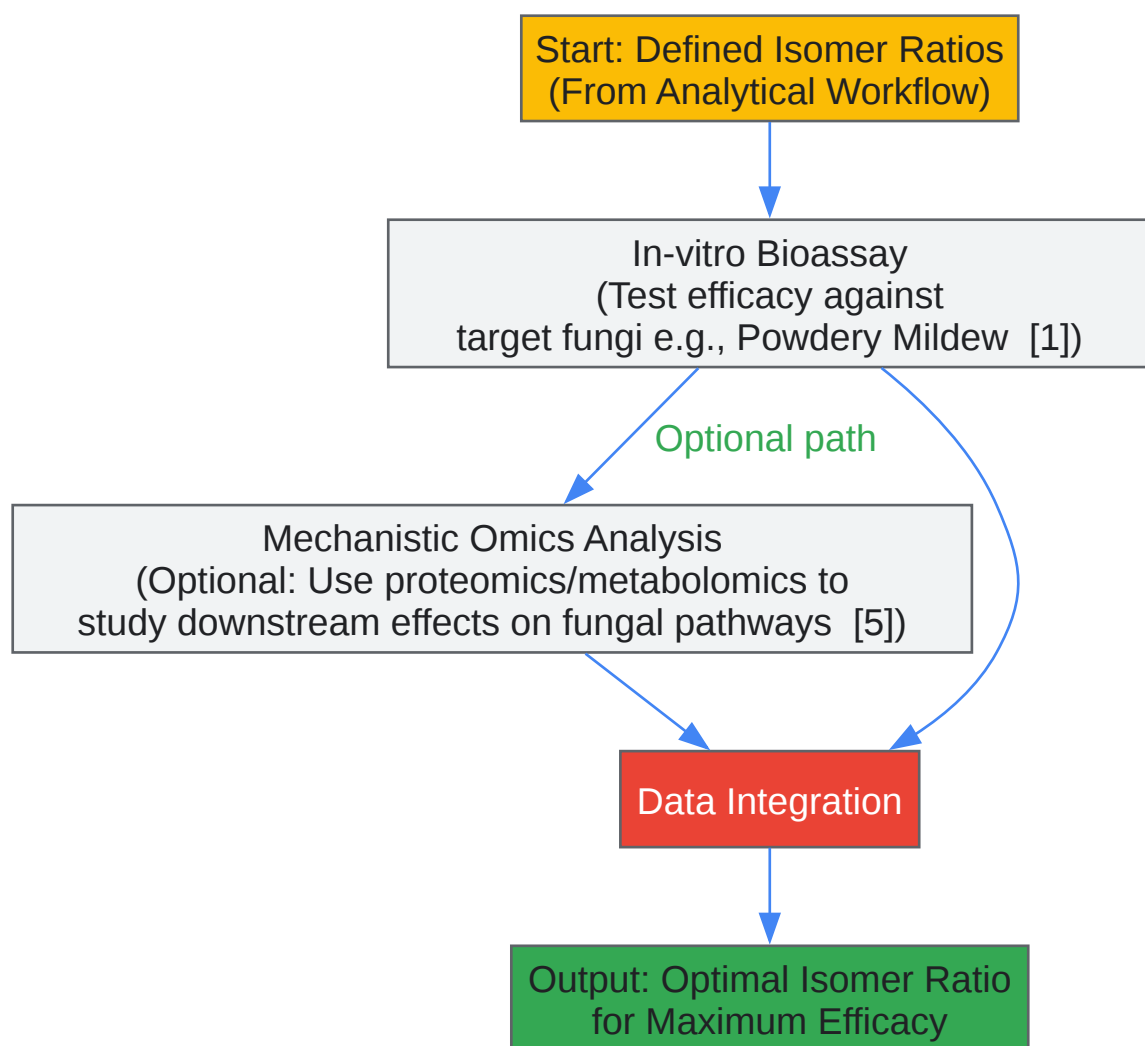
Since direct protocols are not available, here are two potential experimental approaches based on advanced analytical techniques mentioned in the search results. You can adapt these workflows to investigate the isomer ratio of **Dodemorph acetate**.

The first workflow focuses on the analytical challenge of separating and characterizing the isomers.



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The second workflow outlines how to connect the isolated isomer ratios to their biological activity.



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Technical Support Center: Key Considerations

Here are critical points to guide your experimental design, framed in a question-and-answer format for your technical support center.

- **Q1: What is the primary analytical challenge in optimizing Dodemorph acetate isomer ratio?**
The core challenge is the **chromatographic separation** of the cis-trans isomers due to their structural similarity. You will need to invest significant effort into method development for Ultra High-Performance Liquid Chromatography (UPLC), potentially exploring different column chemistries (e.g., chiral columns) and mobile phase compositions to achieve baseline separation [4].

- **Q2: What advanced techniques can improve the confidence of isomer identification?** Incorporating **Ion Mobility Spectrometry (IM)** coupled with HRMS is highly recommended. IM separates ions based on their size, shape, and charge, providing an additional identifier called the Collision Cross Section (CCS). Measuring and storing experimental CCS values for each isomer creates a multi-dimensional identification system (retention time, mass, CCS) that greatly enhances accuracy and can be used to build a dedicated library for your compound [4].
- **Q3: How can we understand the functional impact of different isomer ratios?** After preparing samples with defined ratios, you must link them to biological activity through **in-vitro efficacy testing**. The standard bioassay would involve testing against relevant fungal pathogens like powdery mildew. For a deeper mechanistic understanding, you could employ a **multi-omics approach**. For instance, proteomic analysis could reveal how different isomer ratios alter the expression of proteins in the sterol biosynthesis pathway or trigger stress responses in the fungus [5] [6].

Finding More Specialized Information

To move forward, you may need to consult more specialized sources:

- **Patent Literature:** Search for original patents filed by manufacturers like BASF for details on synthesis and initial isolation of isomers.
- **Regulatory Dossiers:** Submit a freedom of information request to agencies like the European Food Safety Authority (EFSA) for the complete assessment dossier, which may contain unpublished toxicological and chemical data.

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References

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